

Application Notes: Preparation of CPTH6 Stock Solution with DMSO

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Compound of Interest

Compound Name: CPTH6

Cat. No.: B3039190

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Introduction

CPTH6 (3-methylcyclopentylidene-[4-(4'-chlorophenyl)thiazol-2-yl]hydrazone) is a thiazole derivative and a known inhibitor of histone acetyltransferases (HATs), particularly Gcn5 and pCAF.^{[1][2]} Its ability to induce histone hypoacetylation, cell cycle arrest, and apoptosis in cancer cells makes it a compound of interest in drug development and cancer research.^{[1][3]} Proper preparation of a stock solution is the first critical step for accurate and reproducible in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **CPTH6** stock solutions due to its high solubilizing capacity for this compound.^{[4][5]}

These application notes provide a detailed protocol for the preparation, storage, and handling of **CPTH6** stock solutions using DMSO.

Data Presentation

The following table summarizes the key quantitative data for preparing a **CPTH6** stock solution.

Parameter	Value	Reference
Molecular Weight	386.7 g/mol	[5]
Solubility in DMSO	~25 mg/mL	[4][5]
Recommended Stock Concentration	10 mM - 100 mM in 100% DMSO	[3]
Typical Working Concentration	1 μ M - 100 μ M in cell culture media	[3][6][7]
Final DMSO Concentration in Media	Should not exceed 0.5% to avoid cytotoxicity	[8]
Storage of Stock Solution	-20°C for up to \geq 4 years	[4][5]
Storage of Aqueous Dilutions	Not recommended for more than one day	[4]

Experimental Protocol

This protocol details the steps to prepare a 100 mM stock solution of **CPTH6** in DMSO.

Materials:

- **CPTH6** hydrobromide (crystalline solid)
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

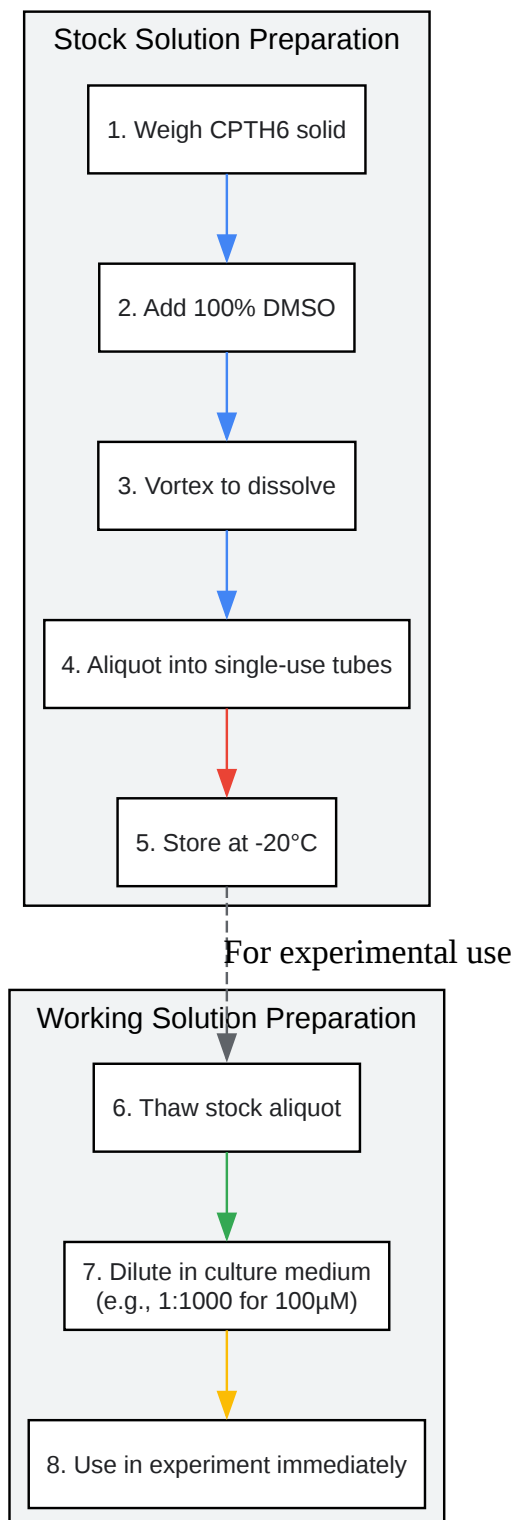
Procedure:

- Preparation: Before starting, ensure your workspace is clean and sterile, especially if the stock solution will be used for cell culture.^[9] Wear appropriate PPE as DMSO can facilitate the absorption of compounds through the skin.^[9]
- Weighing **CPTH6**:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of **CPTH6**. For example, to prepare 1 mL of a 100 mM stock solution, you will need 38.67 mg of **CPTH6** (Molecular Weight = 386.7 g/mol).
Calculation: $0.1 \text{ mol/L} \times 386.7 \text{ g/mol} \times 0.001 \text{ L} = 0.03867 \text{ g} = 38.67 \text{ mg}$
- Dissolving in DMSO:
 - Add the appropriate volume of 100% DMSO to the microcentrifuge tube containing the weighed **CPTH6**. For a 100 mM solution with 38.67 mg of **CPTH6**, add 1 mL of DMSO.
 - Close the tube tightly and vortex the solution until the **CPTH6** is completely dissolved.^[9] Gentle warming (e.g., in a 37°C water bath) can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C. Under these conditions, the stock solution is stable for at least four years.^{[4][5]}
- Preparation of Working Solutions:
 - When ready to use, thaw an aliquot of the **CPTH6** stock solution at room temperature.
 - Dilute the stock solution to the final desired working concentration in your cell culture medium or experimental buffer. It is crucial to add the DMSO stock solution dropwise to the aqueous solution while gently mixing to prevent precipitation.^{[8][9]}

- Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, as higher concentrations can be cytotoxic.[8] For example, to achieve a 100 μ M working concentration from a 100 mM stock, you would perform a 1:1000 dilution (e.g., 1 μ L of stock in 999 μ L of media), resulting in a final DMSO concentration of 0.1%.

Visualizations

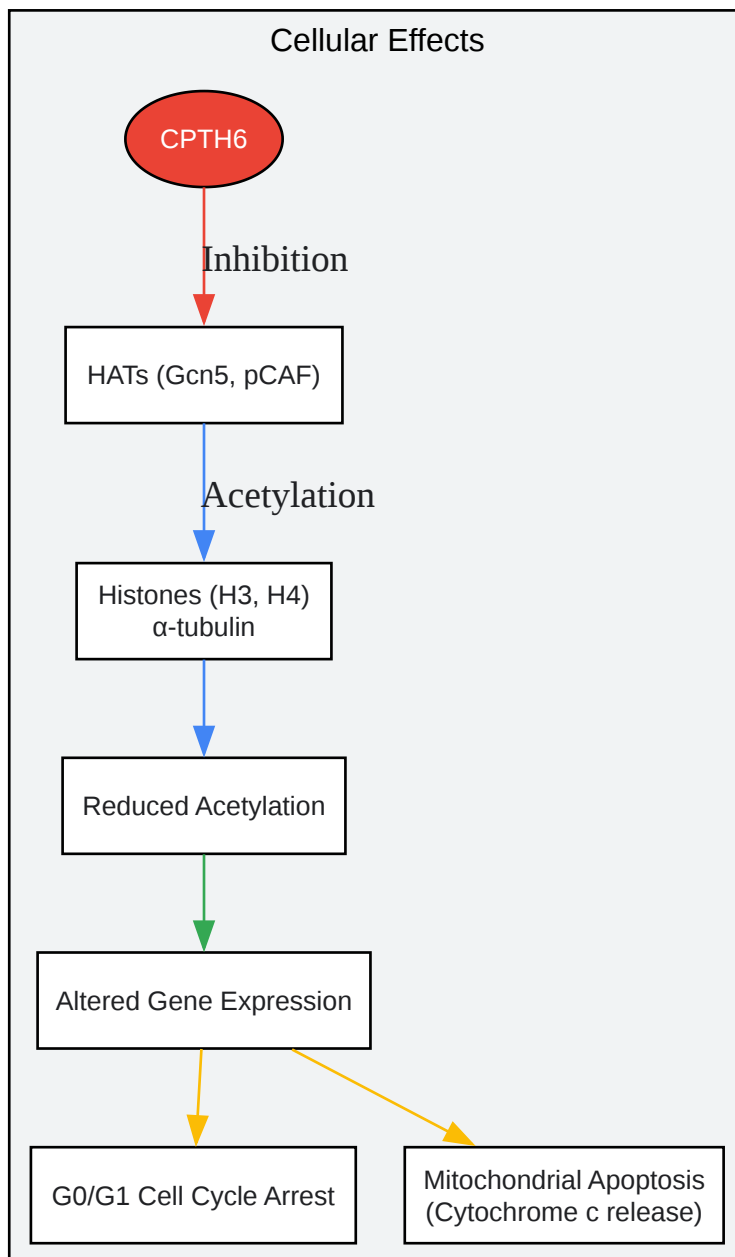
Experimental Workflow for CPTH6 Stock and Working Solution Preparation



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Caption: Workflow for preparing **CPTH6** stock and working solutions.

Simplified Signaling Pathway of CPTH6 Action



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Caption: **CPTH6** inhibits HATs, leading to apoptosis and cell cycle arrest.

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References

- 1. CPTH6, a thiazole derivative, induces histone hypoacetylation and apoptosis in human leukemia cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. aacrjournals.org [aacrjournals.org]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. caymanchem.com [caymanchem.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. lifetein.com [lifetein.com]
- 9. lifetein.com [lifetein.com]
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